

4N1K peptide non-specific binding to proteins

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Compound of Interest

Compound Name: 4N1K peptide

Cat. No.: B12389301

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4N1K Peptide Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the **4N1K peptide**. The information provided addresses common issues related to the peptide's non-specific binding and offers protocols to ensure data integrity.

Troubleshooting Guides

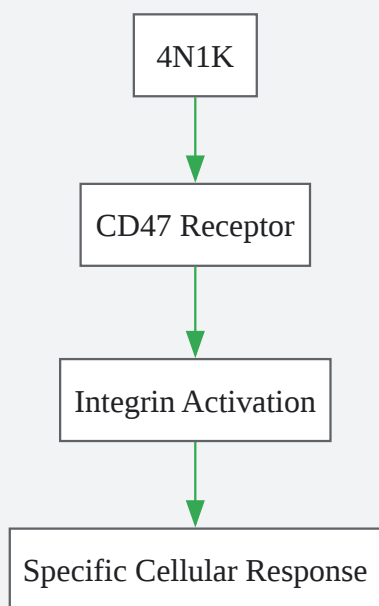
Issue: High background signal or inconsistent results in my 4N1K experiments.

High background and inconsistent results with the **4N1K peptide** are frequently attributed to its inherent propensity for non-specific binding.^{[1][2][3]} This can lead to experimental artifacts and misinterpretation of data. Here's a step-by-step guide to troubleshoot these issues.

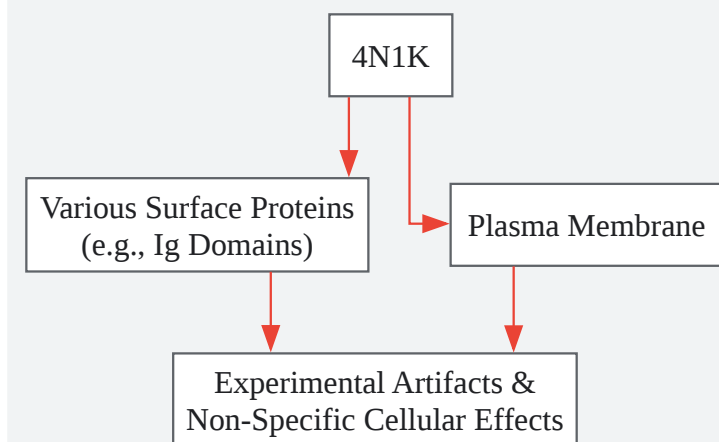
Troubleshooting Workflow

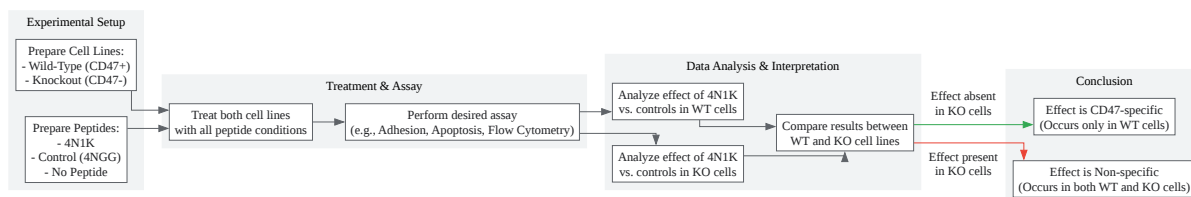


Presumed Specific Pathway



Observed Non-Specific Interactions





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References

- 1. Peptide analogues PKHB1 and 4N1K induce cell death through CD47-independent mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. CD47-Independent Effects Mediated by the TSP-Derived 4N1K Peptide | PLOS One [journals.plos.org]
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